

solubility of Aluminiumformiat in water and organic solvents

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Compound of Interest

Compound Name: Aluminiumformiat

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Solubility Profile of Aluminum Formate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of aluminum formate in aqueous and organic media. The information is curated for professionals in research and development who require precise solubility data and experimental methodologies.

Aqueous Solubility of Aluminum Formate

Aluminum formate exists in various forms, including neutral and basic salts, as well as different hydrates. These forms exhibit distinct solubility characteristics in water. The solubility is also significantly influenced by temperature.

Quantitative Solubility Data

The following tables summarize the available quantitative data for the solubility of different aluminum formate species in water at various temperatures. The data is sourced from the IUPAC-NIST Solubilities Database and other chemical reference sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Solubility of Aluminum Triformate Trihydrate ($\text{Al}(\text{HCOO})_3 \cdot 3\text{H}_2\text{O}$) in Water[\[1\]](#)

Temperature (°C)	Mass Fraction (%)	Molality (mol/kg)
25	6.19	0.407
50	7.03	0.467

Table 2: Solubility of Basic Aluminum Formate Hemihydrate ($\text{Al}(\text{OH})(\text{HCOO})_2 \cdot 0.5\text{H}_2\text{O}$) in Water^[1]

Temperature (°C)	Mass Fraction (%)	Molality (mol/kg)
25	3.24	0.207
50	3.30	0.211
100	1.44	0.09

Table 3: General Aqueous Solubility of Aluminum Formate

Temperature (°C)	Solubility (g/L)	Reference
20	86.1	^{[2][3][4][5]}

It is also reported that solid aluminum triformate is sparingly soluble in cold water, but can form an approximately 25% by weight aqueous solution in boiling water.^[6] Other sources describe it as being easily soluble ("leicht löslich") in water. The anhydrous basic form, $\text{Al}(\text{OH})(\text{HCOO})_2$, is described as sparingly soluble.^[7]

Solubility in Organic Solvents

Despite a comprehensive search of scientific literature and chemical databases, no quantitative data for the solubility of aluminum formate in common organic solvents such as alcohols (methanol, ethanol), ketones (acetone), or aprotic polar solvents (dimethylformamide, dimethyl sulfoxide) could be located. This suggests that aluminum formate is likely sparingly soluble in most organic solvents, a common characteristic for simple metal salts.

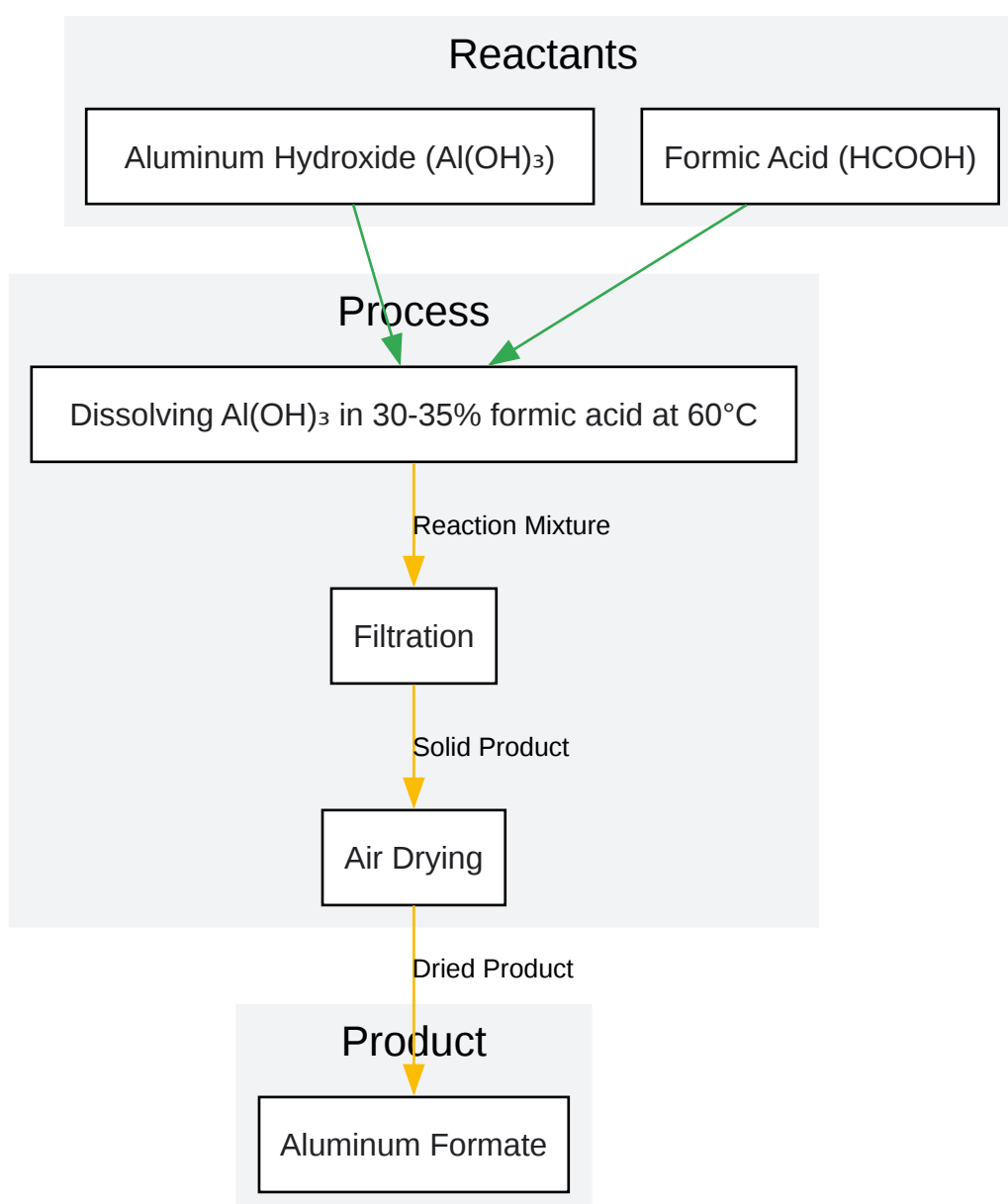
Experimental Protocols

The determination of aluminum formate's aqueous solubility involves the preparation of a saturated solution, followed by the quantitative analysis of the dissolved solute.

Synthesis of Aluminum Formate

A common method for the preparation of aluminum formate is through the reaction of aluminum hydroxide with formic acid.[1]

Synthesis of Aluminum Formate



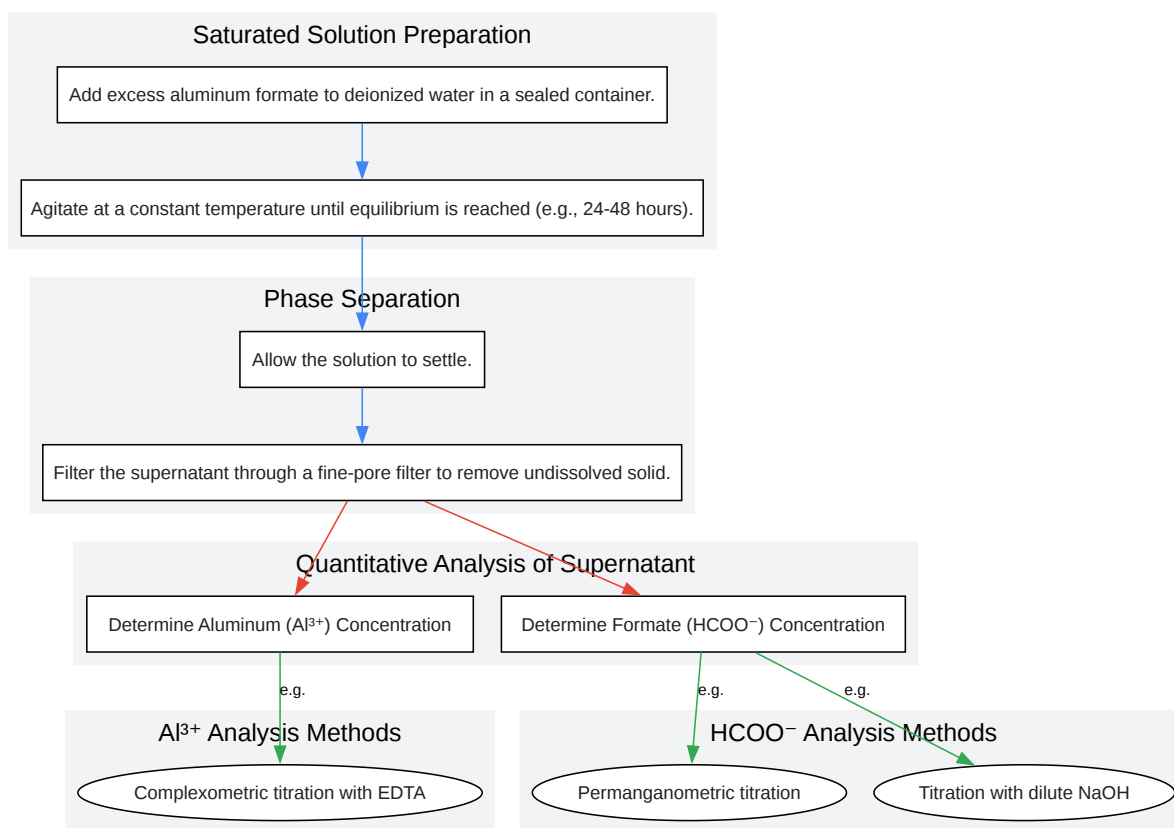
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Caption: Synthesis workflow for aluminum formate.

Solubility Determination Protocol

The following protocol outlines a general procedure for determining the aqueous solubility of aluminum formate.

Solubility Determination Workflow

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